

Best practices for storing and handling Gly-His-Lys acetate powder

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Compound of Interest

Compound Name: Gly-His-Lys acetate

Cat. No.: B1322690

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Technical Support Center: Gly-His-Lys (GHK) Acetate Powder

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling Gly-His-Lys (GHK) acetate powder. Below you will find frequently asked questions and a troubleshooting guide to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

1. How should I store lyophilized GHK acetate powder?

For long-term storage, lyophilized GHK acetate powder should be stored at -20°C or colder in a tightly sealed container, protected from light and moisture.^[1] GHK acetate is hygroscopic, meaning it readily absorbs moisture from the air, which can degrade the peptide.^[2] Before opening, it is recommended to allow the vial to equilibrate to room temperature in a desiccator to prevent condensation.

2. What is the recommended solvent for reconstituting GHK acetate?

Sterile, endotoxin-free water or phosphate-buffered saline (PBS) are commonly used for reconstituting GHK acetate.^[1] The choice of solvent may depend on the specific requirements

of your experiment. For cell culture applications, using a sterile buffer that is compatible with your cell line is crucial.

3. How do I properly reconstitute GHK acetate powder?

To reconstitute, slowly add the desired volume of sterile solvent to the vial containing the lyophilized powder. Gently swirl or roll the vial to dissolve the contents. Avoid vigorous shaking, as this can cause the peptide to aggregate or denature.^[3]

4. What is the stability of reconstituted GHK acetate solution?

Once reconstituted, it is recommended to use the GHK acetate solution promptly. For short-term storage, the solution can be kept at 2-8°C for up to a few days. For longer-term storage, it is best to aliquot the reconstituted solution into single-use volumes and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles, which can degrade the peptide.^{[1][4]}

5. At what concentration is GHK acetate typically used in experiments?

In preclinical models and cell culture, GHK acetate is often used at concentrations ranging from nanomolar (nM) to micromolar (μM).^{[1][5]} The optimal concentration will vary depending on the specific cell type and experimental design.

Data Summary

Storage and Stability of Gly-His-Lys Acetate

| Form | Storage Temperature | Duration | Notes |
|---------------------------------------|---------------------|---|---|
| Lyophilized Powder | -20°C or lower | Several months to years | Keep tightly sealed and protected from light and moisture. ^[1] |
| Reconstituted in Sterile Water/Buffer | 2-8°C | Short-term (days) | Use promptly after reconstitution. |
| Reconstituted in Sterile Water/Buffer | -20°C or -80°C | Up to 1 month at -20°C, up to 6 months at -80°C | Aliquot to avoid repeated freeze-thaw cycles. ^[6] |

Solubility of Gly-His-Lys Acetate

| Solvent | Concentration | Notes |
|---|----------------|--|
| Phosphate-Buffered Saline (PBS), pH 7.2 | 5 mg/mL | A commonly used buffer for biological experiments. |
| Water | Highly soluble | GHK is a hydrophilic peptide. [7] |

Experimental Protocols

Fibroblast Proliferation Assay Using GHK Acetate

This protocol outlines a general method for assessing the effect of GHK acetate on the proliferation of human dermal fibroblasts using an MTT assay.

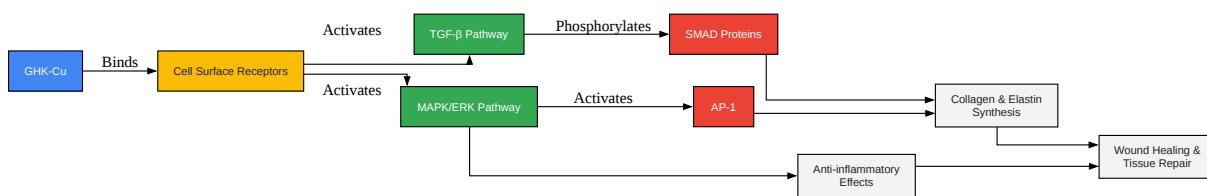
Materials:

- Human dermal fibroblasts
- Fibroblast growth medium (e.g., DMEM with 10% FBS)
- GHK acetate powder
- Sterile PBS
- MTT solution (5 mg/mL in PBS)
- DMSO
- 96-well cell culture plates
- Incubator (37°C, 5% CO2)
- Microplate reader

Methodology:

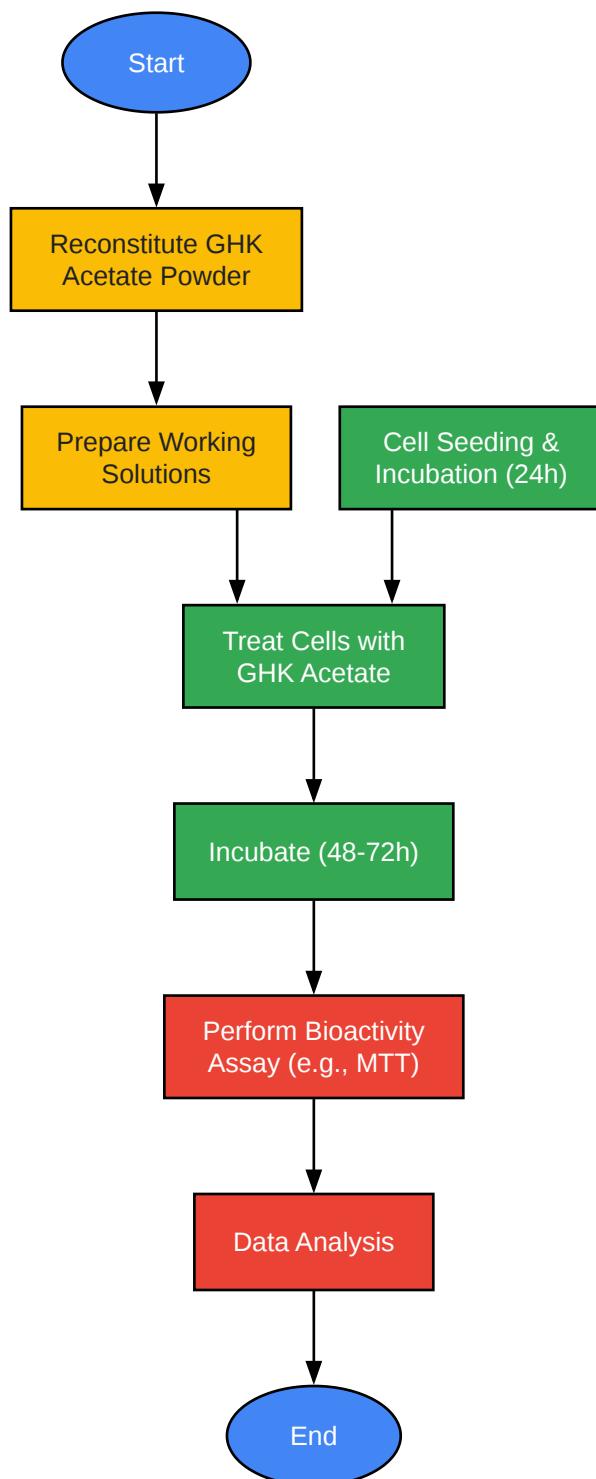
- Cell Seeding: Seed human dermal fibroblasts into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of growth medium. Incubate for 24 hours to allow for cell attachment.
- Peptide Preparation: Reconstitute lyophilized GHK acetate in sterile PBS to create a stock solution. Further dilute the stock solution in serum-free growth medium to achieve the desired final concentrations (e.g., 1 nM, 10 nM, 100 nM, 1 μ M).
- Cell Treatment: After 24 hours of incubation, remove the growth medium from the wells and replace it with 100 μ L of the prepared GHK acetate solutions. Include a control group with serum-free medium only.
- Incubation: Incubate the plate for 48-72 hours at 37°C in a 5% CO₂ incubator.
- MTT Assay: Add 10 μ L of MTT solution to each well and incubate for 4 hours. The viable cells will convert the MTT into formazan crystals.
- Solubilization: Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader. The absorbance is directly proportional to the number of viable cells.

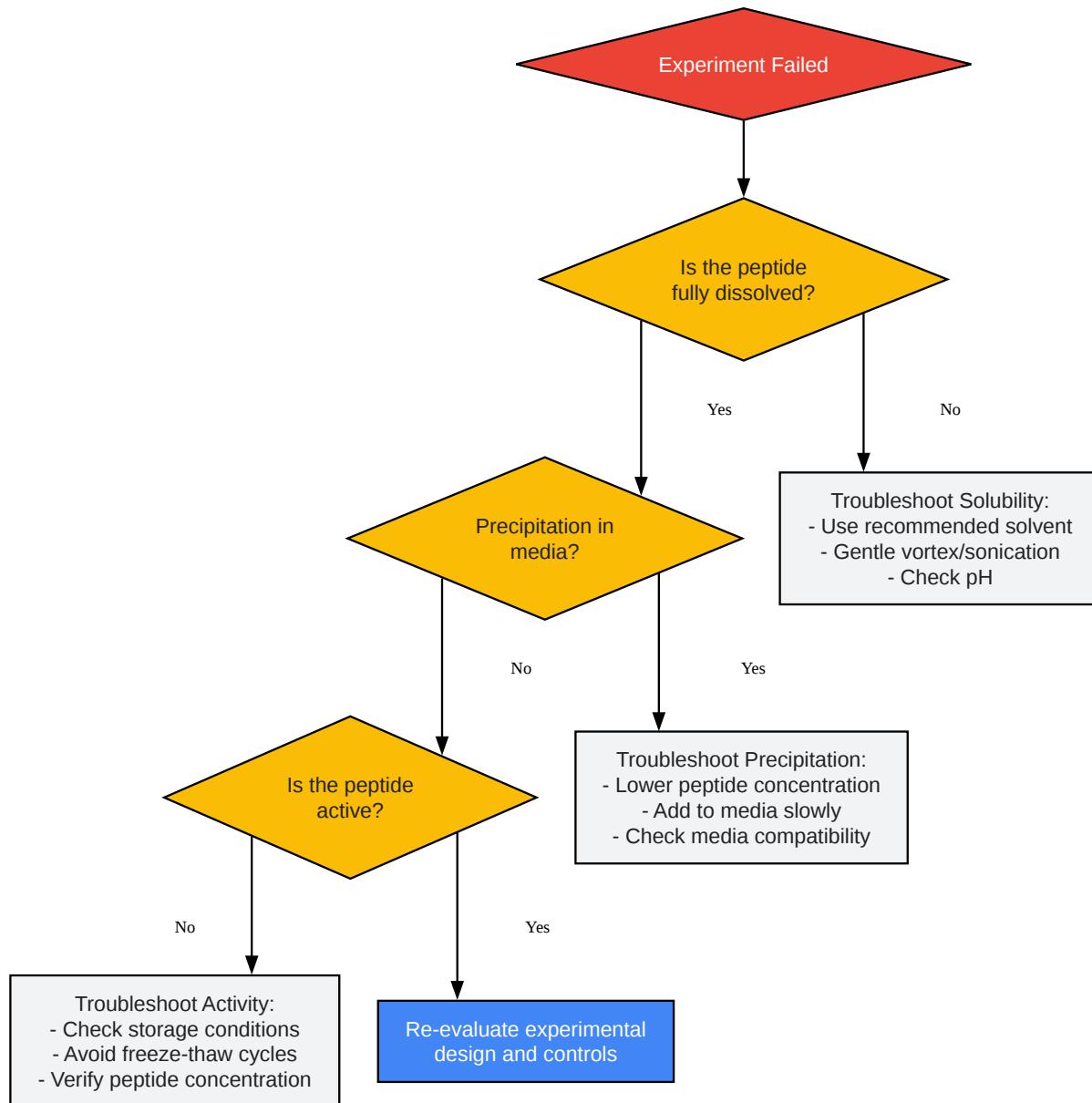
Visualizations



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Caption: GHK-Cu Signaling Pathway.



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